

L-Phenylalaninamide Hydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *L-Phenylalaninamide hydrochloride*

Cat. No.: B554978

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **L-Phenylalaninamide hydrochloride** (CAS No: 65864-22-4), a derivative of the essential amino acid L-phenylalanine. This compound is utilized in various research and pharmaceutical development applications, including as a building block in peptide synthesis and as a precursor in neurotransmitter studies.^[1] Adherence to strict safety protocols is crucial when handling this and any chemical substance.

Physicochemical and Toxicological Data

Quantitative data for **L-Phenylalaninamide hydrochloride** has been compiled from various sources to provide a clear overview of its physical, chemical, and toxicological properties.

Table 1: Physicochemical Properties of **L-Phenylalaninamide Hydrochloride**

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ ClN ₂ O	[2]
Molecular Weight	200.67 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[4][3][5]
Melting Point	231.0 to 237.0 °C[2]	[4][3][5][6]
Boiling Point	356.9 °C at 760 mmHg	[4][3][5][6]
Flash Point	169.7 °C	[4][3][5][6]
Water Solubility	Soluble	[3][5][6]
Storage Temperature	Room temperature, in an inert atmosphere	[4][3][5]

Table 2: Toxicological Data for L-Phenylalanine (as a related compound)

Test	Species	Route	Value
LD50	Mouse	Intraperitoneal	>1,322 mg/kg
LD50	Rat	Intraperitoneal	5,287 mg/kg

Note: Specific LD50/LC50 data for **L-Phenylalaninamide hydrochloride** were not available. The provided data is for the related compound L-Phenylalanine and should be used for general guidance only. A full toxicological profile for **L-Phenylalaninamide hydrochloride** has not been thoroughly investigated.

Safety and Handling Precautions

Proper handling of **L-Phenylalaninamide hydrochloride** is essential to ensure personnel safety and maintain the integrity of the compound. The following precautions are based on general best practices for handling powdered chemical reagents.

Personal Protective Equipment (PPE)

When handling **L-Phenylalaninamide hydrochloride**, appropriate PPE should be worn at all times:

- Eye Protection: Chemical splash goggles or safety glasses with side shields.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile). Gloves should be inspected before use and changed frequently.
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities that may generate dust, a NIOSH-approved dust respirator is recommended.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area. A fume hood or other local exhaust ventilation is recommended, especially when dust generation is likely.

Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling the compound and before leaving the laboratory.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.
- Protect from direct sunlight and moisture.

Spill and Disposal Procedures

- Spills: In case of a spill, avoid generating dust. Carefully sweep up the spilled solid and place it in a suitable, labeled container for disposal. The contaminated area should then be cleaned by spreading water and disposed of according to local regulations.

- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Experimental Protocols

While specific, detailed experimental protocols for **L-Phenylalaninamide hydrochloride** are not readily available in the public domain, a general protocol for handling a powdered chemical reagent is provided below. This should be adapted based on the specific requirements of the experiment.

General Protocol for Handling a Powdered Chemical Reagent

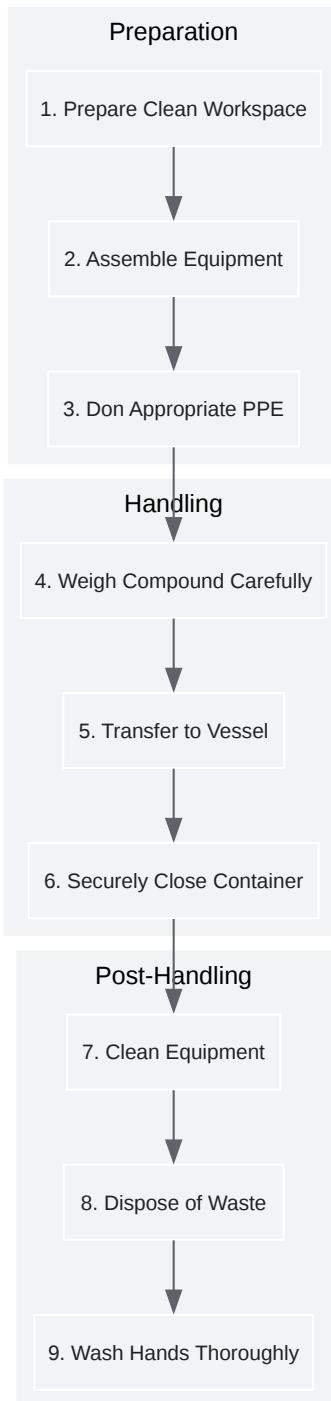
- Preparation:
 - Ensure the work area (e.g., fume hood, balance) is clean and free of contaminants.
 - Assemble all necessary equipment (spatulas, weighing paper/boats, glassware) and ensure it is clean and dry.
 - Don all required Personal Protective Equipment (PPE).
- Weighing:
 - Tare the balance with the weighing paper or boat.
 - Carefully open the container of **L-Phenylalaninamide hydrochloride**, minimizing the creation of airborne dust.
 - Using a clean spatula, transfer the desired amount of the powder to the weighing vessel.
 - Securely close the main container immediately after dispensing.
- Dissolution/Use:
 - Transfer the weighed powder to the reaction vessel or solvent.

- If dissolving, add the solvent slowly and stir or agitate as required to ensure complete dissolution.
- Proceed with the experimental procedure as planned.
- Post-Handling:
 - Clean all equipment that came into contact with the chemical.
 - Dispose of any waste materials (e.g., weighing paper, contaminated gloves) in the appropriate waste stream.
 - Wash hands thoroughly.

Visualizations

Logical Workflow for Safe Handling of Powdered Chemicals

Workflow for Safe Handling of L-Phenylalaninamide Hydrochloride

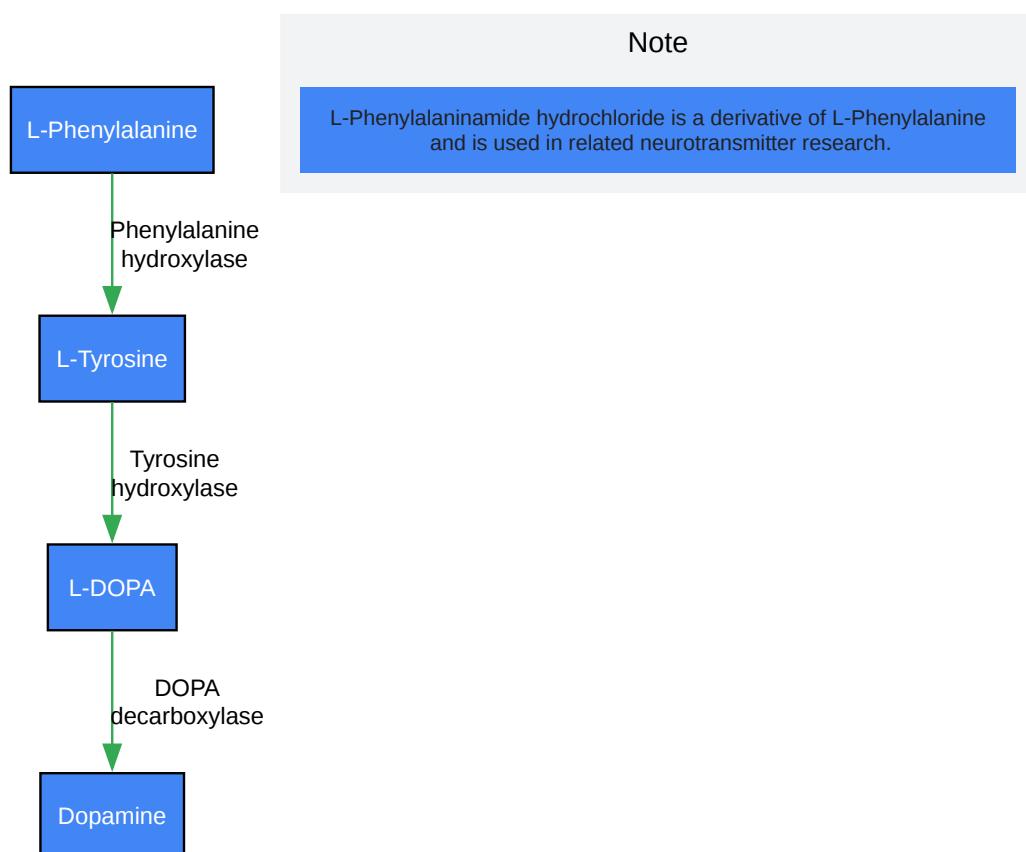
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Caption: General workflow for safely handling powdered chemical reagents like **L-Phenylalaninamide hydrochloride**.

Dopamine Synthesis Pathway

L-Phenylalanine is a precursor in the biosynthesis of dopamine.[2][7] **L-Phenylalaninamide hydrochloride**, as a close derivative, is relevant to research in this area.

Simplified Dopamine Synthesis Pathway



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Caption: The metabolic pathway for the synthesis of dopamine from L-Phenylalanine.

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